

# Shizukaol G for Drug Discovery Screening Programs: Application Notes and Protocols

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## Compound of Interest

Compound Name: Shizukaol G

Cat. No.: B15594978

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## Introduction

**Shizukaol G** is a dimeric sesquiterpene belonging to the lindenane class of natural products, which are characteristic constituents of plants from the Chloranthaceae family. While direct biological activity and quantitative data for **Shizukaol G** are not extensively available in current scientific literature, its structural similarity to other well-studied shizukaol compounds, such as Shizukaol A, B, and D, suggests its potential as a valuable candidate for drug discovery screening programs. This document provides proposed application notes and detailed protocols for screening **Shizukaol G**, based on the established biological activities of its close analogs. The primary activities of related shizukaols are centered around anti-inflammatory and anti-cancer effects, mediated through the modulation of key cellular signaling pathways.

## Proposed Biological Activities for Screening

Based on the activities of its analogs, **Shizukaol G** is a promising candidate for screening in the following areas:

- **Anti-Inflammatory Activity:** Shizukaol A and B have demonstrated potent anti-inflammatory effects by inhibiting the production of inflammatory mediators.[1]
- **Anti-Cancer Activity:** Shizukaol D has been shown to repress the growth of human liver cancer cells by modulating the Wnt signaling pathway.[2]

- Metabolic Regulation: Shizukaol D has also been found to activate AMP-activated protein kinase (AMPK), a key regulator of cellular energy metabolism.[\[3\]](#)

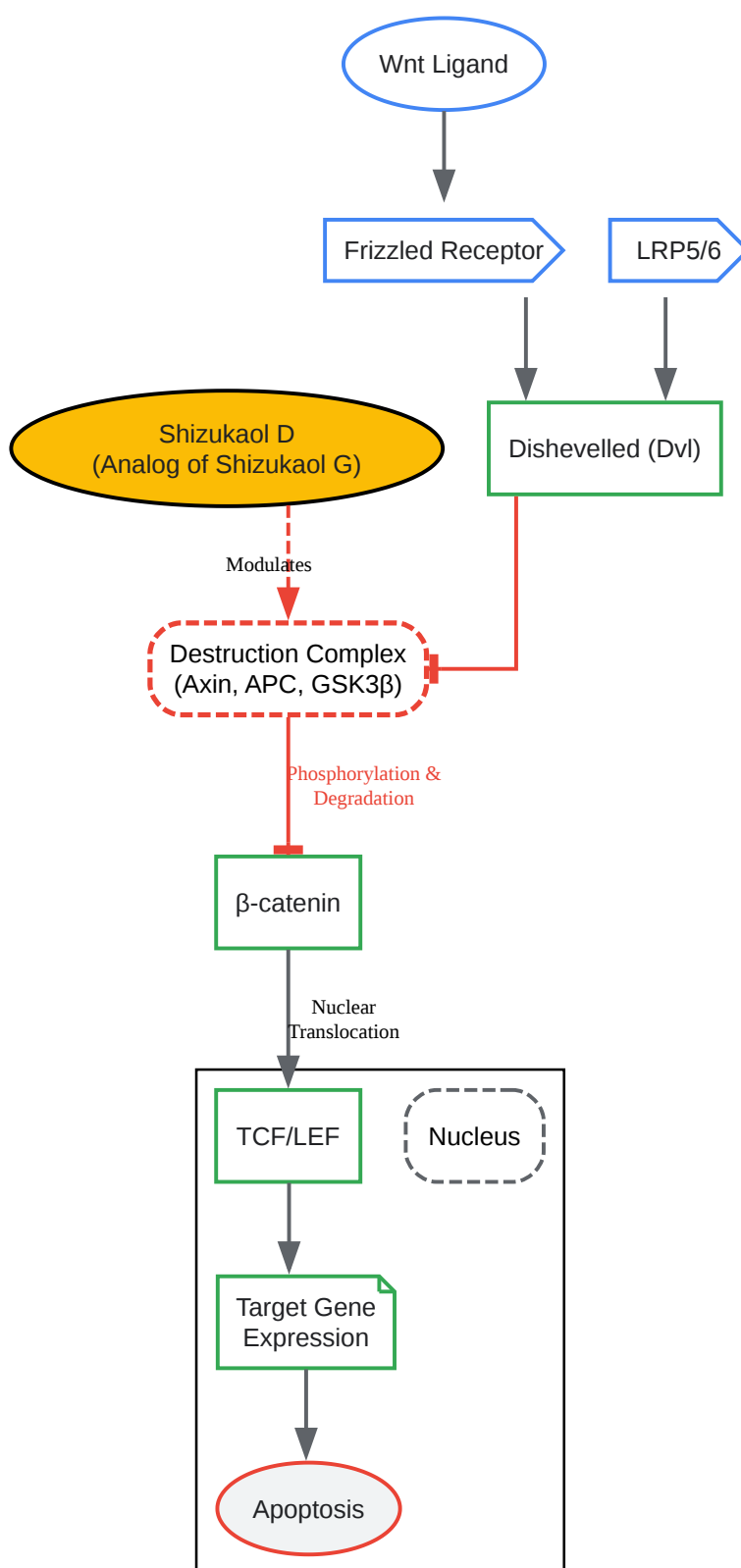
## Quantitative Data Summary of Shizukaol Analogs

The following table summarizes the reported quantitative data for Shizukaol A, B, and D, providing a reference for expected potency and assay concentration ranges when screening **Shizukaol G**.

Compound	Target/Assay	Cell Line	IC50 / EC50	Reference
Shizukaol A	Nitric Oxide (NO) Production	RAW 264.7	13.79 ± 1.11 µM	Not explicitly cited
Shizukaol B	Nitric Oxide (NO) Production	BV2 Microglia	Concentration-dependent suppression	<a href="#">[1]</a>
iNOS and COX-2 Expression	BV2 Microglia	Concentration-dependent suppression	<a href="#">[1]</a>	
Shizukaol D	Growth Inhibition	Liver Cancer Cells	Dose- and time-dependent	<a href="#">[2]</a>
AMPK Activation	HepG2	Activation observed at various doses (up to 50 µM)	<a href="#">[3]</a>	

## Experimental Workflows and Signaling Pathways

The following diagrams illustrate a general experimental workflow for screening **Shizukaol G** and a key signaling pathway modulated by its analogs.



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## References

- 1. Shizukaol B, an active sesquiterpene from Chloranthus henryi, attenuates LPS-induced inflammatory responses in BV2 microglial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Shizukaol D, a Dimeric Sesquiterpene Isolated from Chloranthus serratus, Represses the Growth of Human Liver Cancer Cells by Modulating Wnt Signalling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Shizukaol D Isolated from Chloranthus japonicas Inhibits AMPK-Dependent Lipid Content in Hepatic Cells by Inducing Mitochondrial Dysfunction - PMC [pmc.ncbi.nlm.nih.gov]
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